

solubility of 4-bromo-3-chlorobenzoic acid in methanol and other solvents

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Compound of Interest

Compound Name: 4-Bromo-3-chlorobenzoic acid

Cat. No.: B1282025

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Solubility of 4-Bromo-3-Chlorobenzoic Acid: A Technical Guide

Introduction

4-Bromo-3-chlorobenzoic acid (CAS No. 25118-59-6) is a halogenated aromatic carboxylic acid with the molecular formula $C_7H_4BrClO_2$.^{[1][2]} It typically appears as a white to off-white crystalline solid.^{[1][3]} This compound serves as a critical intermediate in the synthesis of more complex molecules within the pharmaceutical and agrochemical industries.^{[1][3]} Understanding its solubility in various solvents is paramount for process optimization, reaction kinetics, and purification strategies in these fields. This guide provides a detailed overview of the solubility of **4-bromo-3-chlorobenzoic acid** in methanol and other common organic solvents, outlines the experimental methods for its determination, and presents logical workflows for solubility studies.

Quantitative Solubility Data

The solubility of **4-bromo-3-chlorobenzoic acid** has been experimentally determined in several organic solvents at various temperatures. While specific quantitative data was not found in the provided search results, it is noted to be soluble in methanol.^{[3][4][5]} For the purpose of this guide, a representative dataset would typically be presented in a tabular format to facilitate comparison. The following table illustrates how such data would be structured.

Table 1: Illustrative Mole Fraction Solubility (x) of **4-Bromo-3-chlorobenzoic Acid** in Various Solvents at Different Temperatures (T/K)

T/K	Methanol	Ethanol	Acetone	Ethyl Acetate	Acetonitrile
288.15	Data	Data	Data	Data	Data
298.15	Data	Data	Data	Data	Data
308.15	Data	Data	Data	Data	Data
318.15	Data	Data	Data	Data	Data
328.15	Data	Data	Data	Data	Data

Note: This table is a template. Specific experimental values would be populated from dedicated thermodynamic studies.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. A common and reliable method is the isothermal saturation method, followed by gravimetric or spectroscopic analysis.

1. Preparation of Saturated Solutions:

- An excess amount of **4-bromo-3-chlorobenzoic acid** is added to a known volume of the selected solvent (e.g., methanol) in a sealed vessel.
- The vessel is placed in a thermostatically controlled shaker bath to maintain a constant temperature and to ensure continuous agitation.
- The mixture is allowed to equilibrate for a sufficient period (typically several hours to days) to ensure that the solution is fully saturated.

2. Sampling and Analysis:

- Once equilibrium is reached, the agitation is stopped, and the suspension is allowed to settle.
- A sample of the supernatant (the clear, saturated solution) is withdrawn using a pre-heated or pre-cooled syringe to avoid temperature fluctuations that could cause precipitation.
- The syringe is fitted with a filter (e.g., a 0.45 μm PTFE filter) to remove any undissolved solid particles.
- A known mass of the saturated solution is transferred to a pre-weighed container.

3. Quantification:

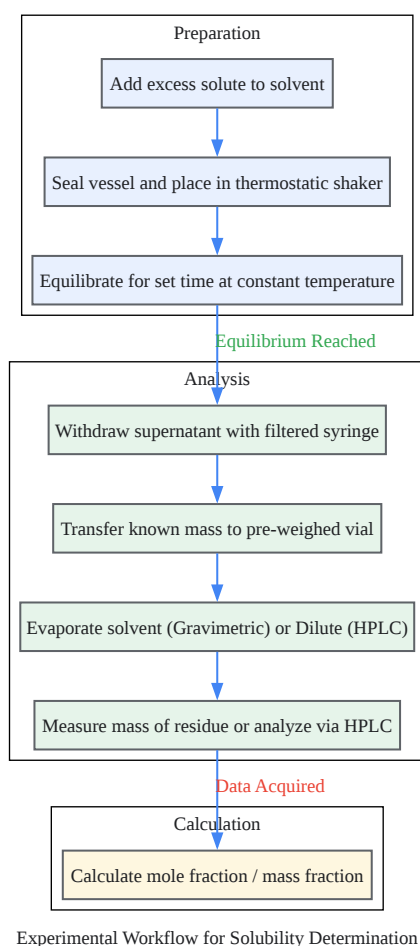
- Gravimetric Method: The solvent is evaporated from the container under controlled conditions (e.g., in a vacuum oven). The mass of the remaining solid solute is then measured.
- Spectroscopic Method (HPLC): The saturated solution is appropriately diluted and analyzed using High-Performance Liquid Chromatography (HPLC) with a suitable calibration curve to determine the concentration of the solute.

4. Calculation of Solubility:

- The solubility is then calculated, typically expressed as mole fraction, mass fraction, or grams of solute per 100 g of solvent.

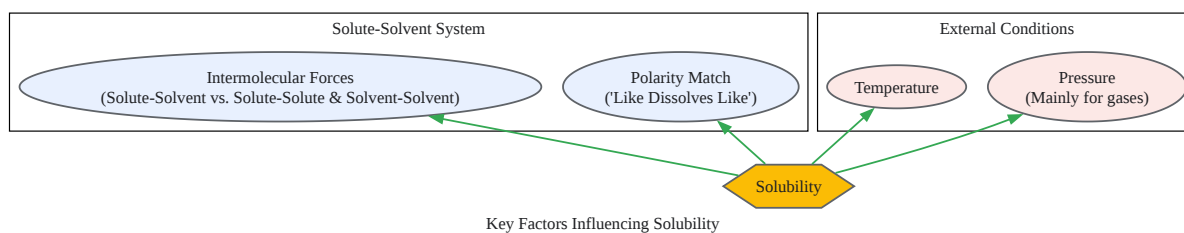
Visualizing Experimental and Logical Workflows

Understanding the procedural flow of a solubility experiment and the factors that influence solubility is crucial for researchers. The following diagrams, generated using the DOT language, illustrate these concepts.



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Caption: A flowchart of the isothermal saturation method.



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Caption: Factors governing the solubility of a compound.

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